

# Apc 366 TFA: An Evaluation of Protease Cross-Reactivity in Tissue Homogenates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Apc 366 tfa

Cat. No.: B11932220

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Apc 366 trifluoroacetate (TFA) is a synthetic, competitive, and selective inhibitor of mast cell tryptase, a serine protease implicated in the pathophysiology of asthma and other allergic and inflammatory diseases.<sup>[1][2][3][4]</sup> While developed as a targeted inhibitor of tryptase, comprehensive evaluation of its cross-reactivity with other proteases, particularly within the complex enzymatic milieu of tissue homogenates, is critical for accurate interpretation of experimental results and assessment of its therapeutic potential. This guide provides a comparative overview of **Apc 366 TFA**'s known selectivity and outlines a detailed experimental protocol for assessing its cross-reactivity profile.

## Performance Comparison

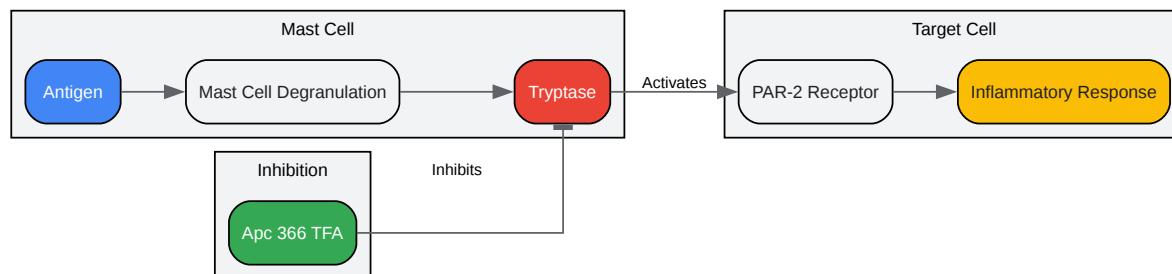
Published literature indicates that while **Apc 366 TFA** is a potent inhibitor of mast cell tryptase, it is acknowledged to lack high selectivity, which may have contributed to its limited clinical progression.<sup>[5]</sup> Unfortunately, specific quantitative data on the cross-reactivity of **Apc 366 TFA** with a broad panel of other proteases is not extensively available in peer-reviewed publications. The following table summarizes the known inhibition data for its primary target, tryptase.

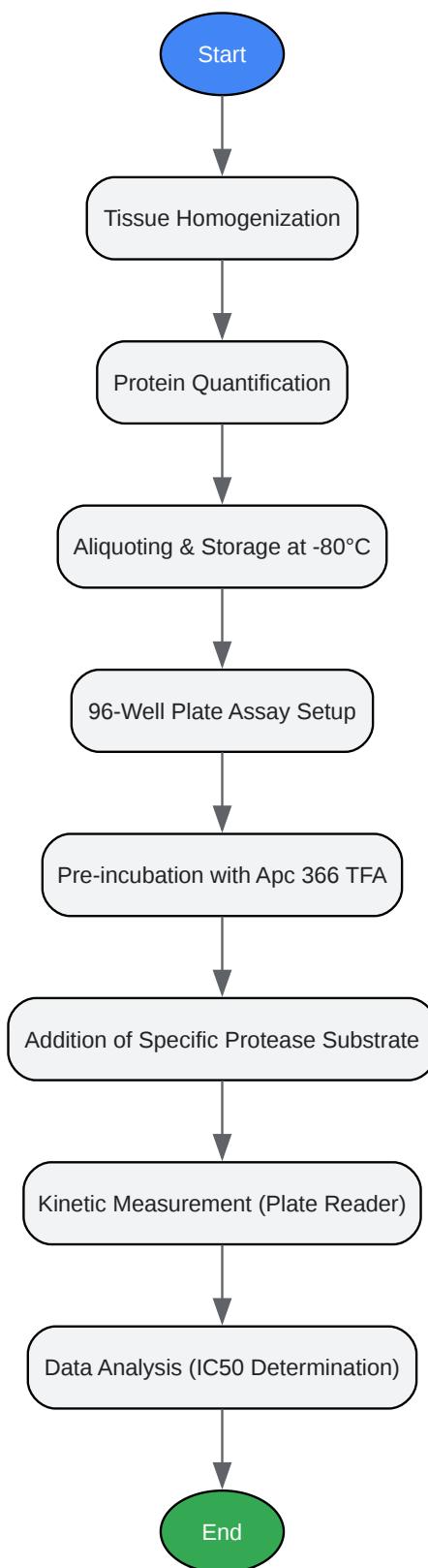
Protease	Inhibitor	Ki	IC50	Reference
Mast Cell Tryptase	Apc 366 TFA	7.1 $\mu$ M	1400 $\pm$ 240 nM	[1][2][3][6]

Note: The lack of comprehensive public data on cross-reactivity underscores the importance of independent evaluation for any research application where off-target effects are a concern.

## Signaling Pathway of Mast Cell Tryptase

Mast cell tryptase, upon degranulation, can activate Protease-Activated Receptor 2 (PAR-2) on various cell types, leading to a cascade of inflammatory responses. **Apc 366 TFA** is designed to inhibit tryptase, thereby preventing this activation.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)